

# ML 400 Computational Resource Management: Technical Support Center

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This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals utilizing the **ML 400** high-performance computing environment for their machine learning experiments.

## Frequently Asked Questions (FAQs)

Q1: My training job is running much slower than expected. What are the common causes?

A1: Slow training times can stem from several factors. The most common culprits are I/O bottlenecks, inefficient data preprocessing, and suboptimal resource allocation.[1][2] Ensure your data pipelines are optimized to feed data to the GPUs efficiently.[1] Consider using specialized hardware like GPUs or TPUs for deep learning models to accelerate training.[3] Additionally, review your code for any non-essential computations that could be removed.

Q2: How can I monitor the resource utilization of my jobs on the **ML 400**?

A2: The **ML 400** environment provides built-in monitoring tools to track resource usage. You can utilize these tools to profile system resources such as CPU and GPU utilization, memory consumption, and I/O bottlenecks.[4] Regularly monitoring your jobs can help identify performance issues early and ensure efficient use of allocated resources.[4][5]

Q3: My job failed with an "out of memory" error. How can I resolve this?



A3: "Out of memory" errors typically occur when your model, data, or intermediate computations exceed the available memory on the assigned compute node. To address this, you can try reducing the batch size of your training data. If that doesn't resolve the issue, consider techniques like model quantization or pruning to reduce the model's memory footprint without a significant loss in accuracy.[3][6] For large models, explore options for distributed training across multiple nodes.

Q4: What are the best practices for managing dependencies in my **ML 400** environment?

A4: To avoid conflicts and ensure reproducibility, it is crucial to manage your software dependencies effectively. Use virtual environments (e.g., Conda, venv) to isolate project-specific dependencies. This prevents conflicts between different versions of the same library required by various projects.[7][8] For containerized workflows, ensure your Docker images specify exact versions of all required packages.

Q5: My job is stuck in the queue and not starting. What should I do?

A5: Jobs can remain in the queue for several reasons, including high system load or issues with the cluster.[9][10] First, check the status of the **ML 400** cluster for any reported outages or maintenance. If the system is operational, review your job submission script for any errors in resource requests. If the issue persists, contact the **ML 400** support team for assistance.

# **Troubleshooting Guides Troubleshooting Low GPU Utilization**

Low GPU utilization during training is a common indicator of a performance bottleneck elsewhere in your workflow.[2][11][12] This guide provides a step-by-step approach to identifying and resolving the root cause.

Step 1: Profile Your Training Job

Use the **ML 400**'s profiling tools to gather detailed performance data.[4] Key metrics to analyze include:

- GPU Utilization: The percentage of time the GPU is actively processing computations.
- CPU Utilization: High CPU usage might indicate a bottleneck in data preprocessing.



- I/O Wait Time: Significant time spent waiting for data from storage.
- Memory Usage: Monitor for excessive memory swapping.

Step 2: Analyze the Profiling Data

Metric	Indication of a Bottleneck	Potential Solution
Low GPU Utilization	The GPU is idle for significant periods.	Optimize the data pipeline, increase batch size, or check for inefficient code.
High CPU Utilization	The CPU is overwhelmed with data augmentation or preprocessing.	Offload data augmentation to the GPU, pre-process data offline, or use more efficient data loading libraries.
High I/O Wait Time	The training process is waiting for data to be read from storage.	Use a faster storage tier, pre- fetch data into memory, or use a more efficient data format.

## Step 3: Implement and Test Solutions

Based on your analysis, implement the suggested solutions and re-run your profiling tools to assess the impact. Iterate on this process until you achieve satisfactory GPU utilization.

## **Resolving "Out of Memory" Errors**

This guide outlines a systematic approach to diagnosing and fixing memory-related job failures.

## Experimental Protocol:

- Baseline Memory Profile: Run your training job with a small, representative subset of your data and profile its memory usage. This will establish a baseline memory footprint.
- Incremental Scaling: Gradually increase the input data size or model complexity while continuously monitoring memory usage. Note the point at which the "out of memory" error occurs.



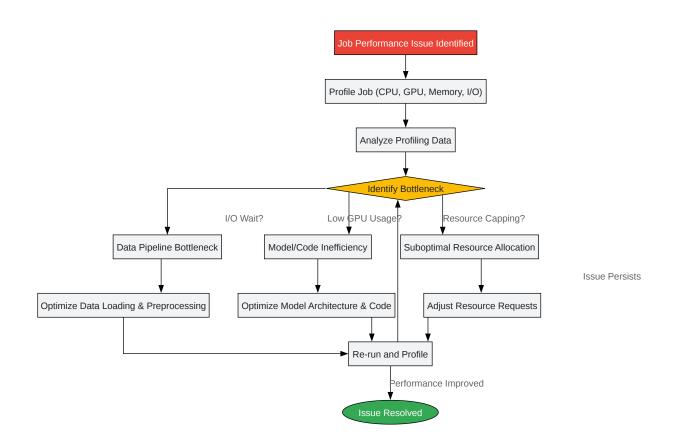
- Apply Mitigation Strategies: Implement one or more of the solutions outlined in the table below.
- Re-evaluate: After applying a solution, repeat the incremental scaling experiment to verify that the memory issue is resolved.

## Memory Optimization Strategies:

Strategy	Description	When to Use
Reduce Batch Size	Decrease the number of samples processed in each training iteration.	A quick and often effective first step for any "out of memory" error.
Model Quantization	Reduce the precision of the model's weights (e.g., from 32-bit to 16-bit floating point).[6]	When memory savings are needed with minimal impact on model accuracy.
Gradient Accumulation	Accumulate gradients over several smaller batches before performing a weight update.	When a large effective batch size is required but memory constraints prevent a large actual batch size.
Selective Recomputation	Recompute certain activations during the backward pass instead of storing them in memory.[13]	For very large models where storing all activations is infeasible.

# **Visualizations**

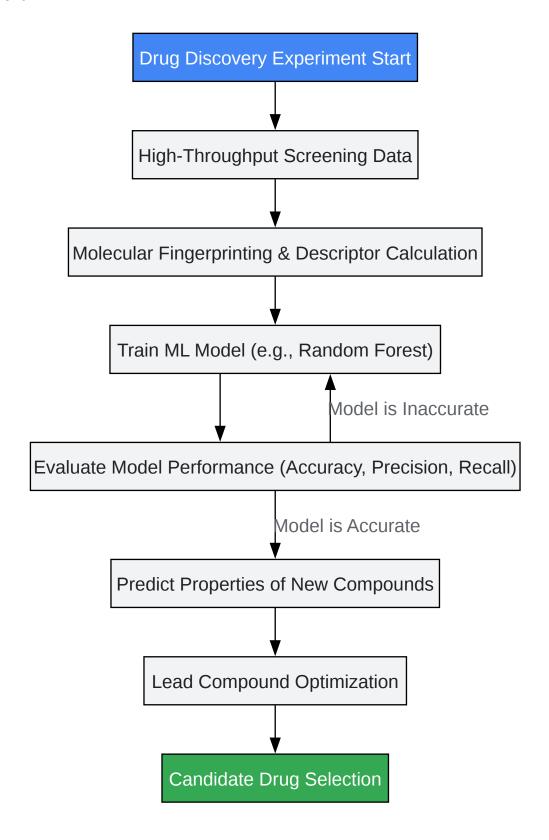




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Caption: A general workflow for troubleshooting performance issues in the **ML 400** environment.



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Caption: A simplified signaling pathway for an ML-driven drug discovery experiment.

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